

Padnarsertib batch-to-batch consistency

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Padnarsertib

CAS No.: 1643913-93-2

Cat. No.: S531886

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Chemical & Physical Batch Data

While not a formal consistency study, the manufacturer provides analytical data for specific batches which can serve as a baseline for your own comparisons.

Table 1: Documented Batch Analysis for Padnarsertib (KPT-9274)

Parameter	Batch S844402 [1]	Batch S844403 [2]
Catalog Number	S8444	S8444
Purity (HPLC)	98.31%	Information missing from sources
Structure Confirmation	Consistent with structure (NMR)	Information missing from sources
Molecular Formula	C ₃₅ H ₂₉ F ₃ N ₄ O ₃ [3]	C ₃₅ H ₂₉ F ₃ N ₄ O ₃ [2]
Molecular Weight	610.62 g/mol [3]	610.62 g/mol [2]
CAS Number	1643913-93-2 [3]	1643913-93-2 [2]

Researcher's Guide to Ensuring Batch Consistency

Since direct data is unavailable, you can implement the following quality control practices in your lab to ensure reliable experimental results.

Table 2: Key Quality Control Checkpoints for Incoming Batches

Checkpoint	Description	Action
Certificate of Analysis (CoA)	Always request the CoA for every batch purchased. Verify critical parameters like purity.	Compare CoAs between batches to identify variations.
Solubility Profile	Test solubility in your standard experimental solvents (e.g., DMSO) per the datasheet [3] [2].	Inconsistent dissolution can indicate a quality issue.
Bioactivity Validation	Perform a small-scale pilot assay to confirm the biological activity matches your expected dose-response curve.	This is the ultimate functional test for consistency.

Experimental Protocols for Functional Consistency

Beyond physical checks, confirming functional consistency is crucial. Here are core protocols based on published research using **Padnarsertib**.

In Vitro Functional Assay: Cell Migration & Invasion

This protocol is adapted from studies investigating **Padnarsertib**'s effect on cancer cell lines [3] [2].

- **Cell Lines Used:** 786-0, ACHN, Caki-1, and U-2 OS cells.
- **Compound Concentrations:** 1 μM and 5 μM **Padnarsertib**.
- **Incubation Time:** 12 hours.
- **Methodology:**
 - **Migration Assay:** Seed (1.5×10^4) cells on polycarbonate filters in a transwell chamber. Add **Padnarsertib** in growth medium to both upper and lower wells.
 - **Invasion Assay:** Coat filters with Matrigel. Seed (2.5×10^4) cells onto the Matrigel and incubate for 20 hours.

- **Analysis:** After incubation, remove cells from the upper side with a cotton swab. Fix cells on the lower side with methanol, stain with Giemsa solution, and count under a light microscope (10x magnification).

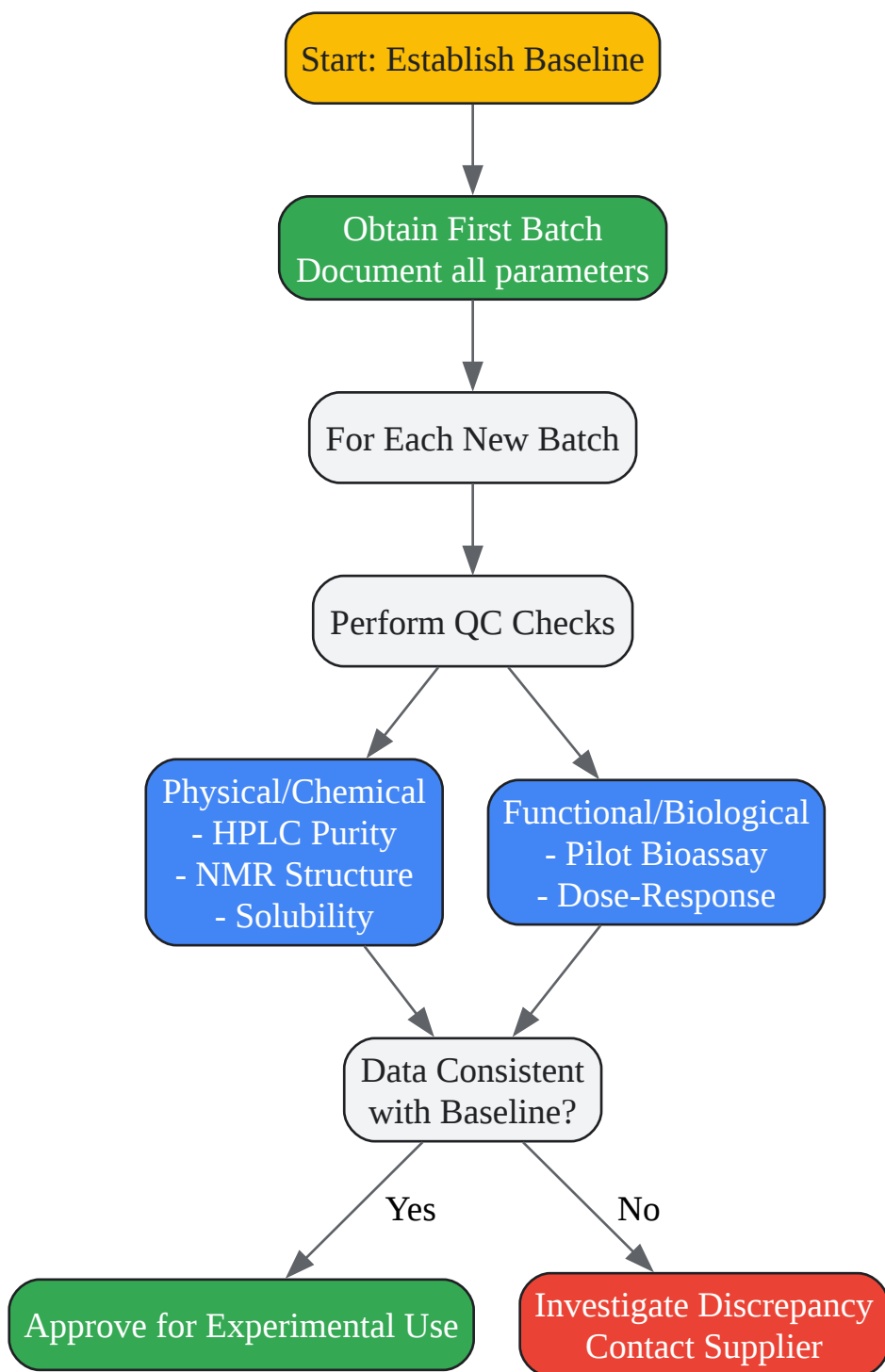
In Vivo Dosing Protocol

This animal study protocol demonstrates efficacy and can be used to benchmark new batches in vivo [3] [2] [4].

- **Animal Model:** Nude mice with 786-O (VHL-mut) human renal cell carcinoma xenografts.
- **Dosage:** 100 mg/kg and 200 mg/kg.
- **Administration:** Oral gavage, twice daily for 14 days.
- **Monitoring:** Measure tumor volume reduction and monitor for significant weight loss as an indicator of toxicity.

Key Principles for Batch Quality Control

The following diagram summarizes the logical workflow for establishing batch consistency, drawing on general principles of quality assurance for biological products [5].



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Important Disclaimer for Researchers

- **For Research Use Only: Padnarsertib** is strictly for research purposes and not for human diagnostic or therapeutic use [3].
- **Clinical Status:** Be aware that **Padnarsertib** is currently under clinical investigation for advanced solid malignancies and non-Hodgkin's lymphoma [6] [4]. The inherent variability in investigational-stage products further underscores the need for rigorous in-house quality control.

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References

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